

## Introduction: The Strategic Value of a Flu

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### Compound of Interest

Compound Name: 5-Fluoro-3-methylpyridin-2-ylamine

Cat. No.: B1391064

In the landscape of modern medicinal chemistry, certain molecular scaffolds are recognized for their repeated appearance in successful therapeutic programs.<sup>[1]</sup> The strategic incorporation of fluorine into these scaffolds further enhances their value, as fluorine's unique electronic properties can dra

This guide provides a comprehensive technical overview of **5-Fluoro-3-methylpyridin-2-ylamine** (CAS No. 886365-56-6), a key heterocyclic building whitepaper will explore its applications in drug development, drawing parallels with structurally related compounds to illuminate its potential as a value

## Physicochemical and Structural Characteristics

**5-Fluoro-3-methylpyridin-2-ylamine** is a substituted pyridine derivative. Its core structure features an amine group at the 2-position, a fluorine atom and potential applications.

## Core Properties

A summary of the compound's key physical and chemical properties is presented below.

Property	Value
CAS Number	886365-56-6
Molecular Formula	C <sub>6</sub> H <sub>7</sub> FN <sub>2</sub>
Molecular Weight	126.13 g/mol
MDL Number	MFCD07375130
Purity	Typically >95-98%
Appearance	Solid (form may vary by supplier)

## Chemical Structure

The structural representation of **5-Fluoro-3-methylpyridin-2-ylamine** is crucial for understanding its reactivity and interactions.

Caption: Chemical structure of **5-Fluoro-3-methylpyridin-2-ylamine**.

## Spectroscopic Profile for Structural Elucidation

Confirming the identity and purity of **5-Fluoro-3-methylpyridin-2-ylamine** requires a suite of spectroscopic techniques. While specific spectra are av

- <sup>1</sup>H NMR (Proton Nuclear Magnetic Resonance):** The proton NMR spectrum is expected to show distinct signals corresponding to the different types broad singlet for the amine (NH<sub>2</sub>) protons which may exchange with D<sub>2</sub>O.
- <sup>13</sup>C NMR (Carbon Nuclear Magnetic resonance):** The carbon NMR spectrum will show six distinct signals for the six carbon atoms in the molecule. fluorinated compounds.
- IR (Infrared) Spectroscopy:** The IR spectrum should display characteristic absorption bands. Key peaks would include N-H stretching vibrations for (around 2900-3100 cm<sup>-1</sup>), C=C and C=N stretching vibrations for the pyridine ring (in the 1400-1600 cm<sup>-1</sup> region), and a strong C-F stretching ban

- MS (Mass Spectrometry): Mass spectrometry will show a molecular ion peak ( $M^+$ ) corresponding to the molecular weight of the compound (126.13)

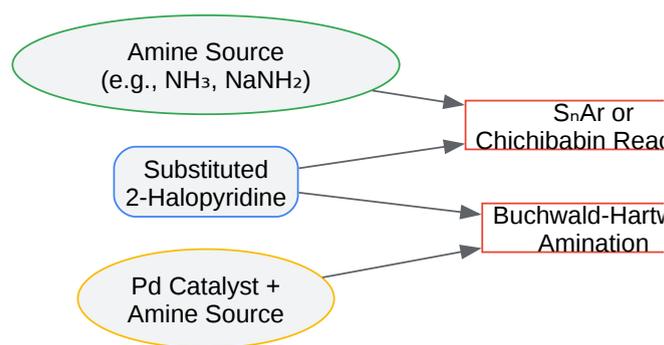
## Synthesis and Chemical Reactivity

The synthesis of substituted 2-aminopyridines is a well-established field in organic chemistry, with several robust methods available.<sup>[1]</sup>

### General Synthetic Strategies

The preparation of compounds like **5-Fluoro-3-methylpyridin-2-ylamine** typically involves the introduction of the amine group onto a pre-functionaliz

- Nucleophilic Aromatic Substitution ( $S_NAr$ ): Reacting a suitable halopyridine (e.g., a 2-chloropyridine derivative) with an amine source like ammonia
- Transition-Metal-Catalyzed Cross-Coupling: Methods like the Buchwald-Hartwig amination allow for the coupling of a halopyridine with an amine in
- Chichibabin Reaction: Direct amination of the pyridine ring using sodium amide, though this method often lacks regioselectivity and requires harsh



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Caption: General synthetic pathways to 2-aminopyridine derivatives.

### Exemplary Synthesis Protocol (Hypothetical)

The following is a plausible, step-by-step methodology for the synthesis of **5-Fluoro-3-methylpyridin-2-ylamine** via a nucleophilic aromatic substitut

- Reaction Setup: To a sealed pressure vessel, add 2-chloro-5-fluoro-3-methylpyridine (1.0 eq), dioxane (solvent), and aqueous ammonia (28-30%, 1
- Catalysis (Optional but Recommended): Add a copper(I) catalyst, such as copper(I) oxide (0.05 eq), and a ligand, such as L-proline (0.1 eq), to fac
- Heating: Seal the vessel and heat the reaction mixture to 100-120 °C with vigorous stirring. Monitor the reaction progress by TLC or LC-MS.
- Workup: After completion (typically 12-24 hours), cool the reaction mixture to room temperature. Dilute with water and extract the product with an o
- Purification: Combine the organic layers, dry over anhydrous sodium sulfate, filter, and concentrate under reduced pressure. The crude product car

### Chemical Reactivity

The reactivity of this molecule is governed by its functional groups:

- The 2-Amino Group: The primary amine is nucleophilic and can undergo reactions such as acylation, alkylation, and diazotization. It is also an activ positions.
- The Pyridine Ring: The ring can undergo electrophilic substitution, though it is generally less reactive than benzene. The combined directing effects substitution complex.
- The Fluorine Atom: The C-F bond is very strong. While typically unreactive, the fluorine can be displaced via nucleophilic aromatic substitution und

## Applications in Research and Drug Development

The true value of **5-Fluoro-3-methylpyridin-2-ylamine** lies in its application as a versatile building block for the synthesis of more complex, biological

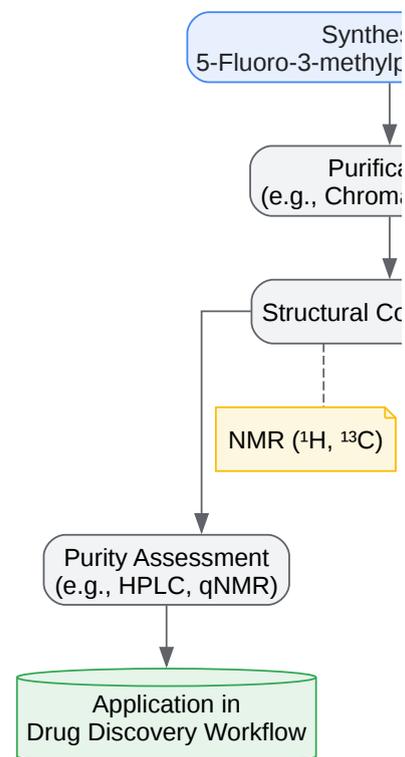
### The Role of Fluorine in Medicinal Chemistry

The introduction of a fluorine atom into a drug candidate is a well-established strategy to optimize its properties.<sup>[13]</sup> Fluorine can:

- Enhance Metabolic Stability: The strength of the C-F bond can block sites of oxidative metabolism, increasing the drug's half-life.<sup>[3][4]</sup>
- Increase Binding Affinity: Fluorine's high electronegativity can lead to favorable interactions with biological targets, such as enzymes or receptors.<sup>[4]</sup>
- Modulate Lipophilicity and pKa: The presence of fluorine alters the electronic distribution of the molecule, which can improve membrane permeability.

### A Scaffold for Bioactive Molecules

Substituted aminopyridines are key components in a wide range of pharmaceuticals. For example, they have been investigated as potent inhibitors of or in early-stage development, its structural analogue, 3-fluoro-5-methylpyridin-4-amine, has been identified as a promising potassium (K<sup>+</sup>) channel blocker for the treatment of multiple sclerosis.<sup>[15]</sup> This highlights the potential of the fluoro-methyl-aminopyridine scaffold in developing sophisticated diagnostic and therapeutic agents.



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Caption: Workflow for synthesis, characterization, and application.

## Safety, Handling, and Storage

As with any laboratory chemical, proper safety protocols must be followed when handling **5-Fluoro-3-methylpyridin-2-ylamine**. The following information is provided by the supplier.<sup>[16][17]</sup>

- Hazard Identification: Similar aminopyridines are classified as toxic if swallowed or in contact with skin, and can cause serious skin and eye irritation.
- Personal Protective Equipment (PPE): Always wear appropriate PPE, including chemical-resistant gloves, safety goggles or a face shield, and a lab coat.

- Handling: Use only in a well-ventilated area, preferably within a chemical fume hood. Avoid breathing dust, fumes, or vapors. Wash hands thorough
- Storage: Store in a tightly closed container in a cool, dry, and well-ventilated place.[19] Keep away from incompatible materials such as strong oxid
- Disposal: Dispose of contents and container in accordance with local, regional, and national regulations at an approved waste disposal plant.

Disclaimer: This guide is intended for informational purposes for qualified professionals. Always consult the material-specific Safety Data Sheet (SDS)

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- To cite this document: BenchChem. [Introduction: The Strategic Value of a Fluorinated Pyridine Building Block]. BenchChem, [2026]. [Online PDF].

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